

An In-depth Technical Guide to Cytidine 5'-Monophosphate Disodium Salt

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Compound of Interest

Compound Name: *Cytidine 5'-monophosphate disodium salt*

Cat. No.: *B196185*

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Abstract

Cytidine 5'-monophosphate (CMP) and its highly stable disodium salt form are pivotal nucleotides essential to numerous fundamental biological processes. As a core component of ribonucleic acid (RNA), CMP is integral to the synthesis of nucleic acids. Beyond this primary role, it serves as a crucial precursor in various metabolic and signaling pathways, including the synthesis of phospholipids and glycolipids.[1] Its involvement in cellular metabolism, energy transfer, and the regulation of immune function makes it a compound of significant interest in biochemical research, pharmaceutical development, and nutritional science.[2][3] This technical guide provides a comprehensive overview of the structure, properties, and applications of **cytidine 5'-monophosphate disodium salt**, complete with detailed experimental protocols and pathway visualizations to support advanced research and development.

Structure and Core Properties

Cytidine 5'-monophosphate is a nucleotide composed of three constituent parts: the nitrogenous base cytosine, a ribose pentose sugar, and a single phosphate group attached to the 5' carbon of the ribose.[4][5] The disodium salt form enhances the compound's stability and solubility, making it particularly suitable for use in aqueous solutions for research and industrial applications.[6][7]

Physicochemical Properties

The key quantitative properties of **cytidine 5'-monophosphate disodium salt** are summarized in the table below, providing essential data for experimental design and formulation.

Property	Value	References
Synonyms	5'-CMP disodium salt, CMP-Na ₂ , Disodium 5'-cytidylate	[2]
CAS Number	6757-06-8	[2][6][8]
Molecular Formula	C ₉ H ₁₂ N ₃ Na ₂ O ₈ P	[2][6][8]
Molecular Weight	367.16 g/mol	[2][6][8]
Appearance	White or off-white crystalline powder	[2][6][9]
Purity (HPLC)	≥98%	[6][10]
Melting Point	~300 °C	[2][3][11]
Solubility in Water	100 mg/mL	[2][11]
Storage Temperature	2-8 °C	[7]
IUPAC Name	disodium [(2R,3S,4R,5R)-5-(4-amino-2-oxo-1,2-dihydropyrimidin-1-yl)-3,4-dihydroxyoxolan-2-yl]methyl phosphate	[12]

Biological Role and Signaling Pathways

Cytidine 5'-monophosphate is a central node in nucleotide metabolism. It serves as a substrate for CMP kinase, which phosphorylates it to cytidine diphosphate (CDP).[13][14] Subsequent phosphorylation yields cytidine triphosphate (CTP), an essential precursor for the synthesis of RNA and DNA.[4][14] This phosphorylation cascade is a critical pathway for maintaining the nucleotide pools necessary for cell proliferation and function.

Beyond nucleic acid synthesis, CMP is involved in the biosynthesis of phospholipids, such as phosphatidylcholine, and plays a role in cell signaling.[1][4][13] It also acts as a carrier for sugars in certain metabolic reactions.[2] Research has indicated that CMP can enhance immune function, promote lipid metabolism, and support the repair of damaged tissues like the liver and intestines.[2][3]

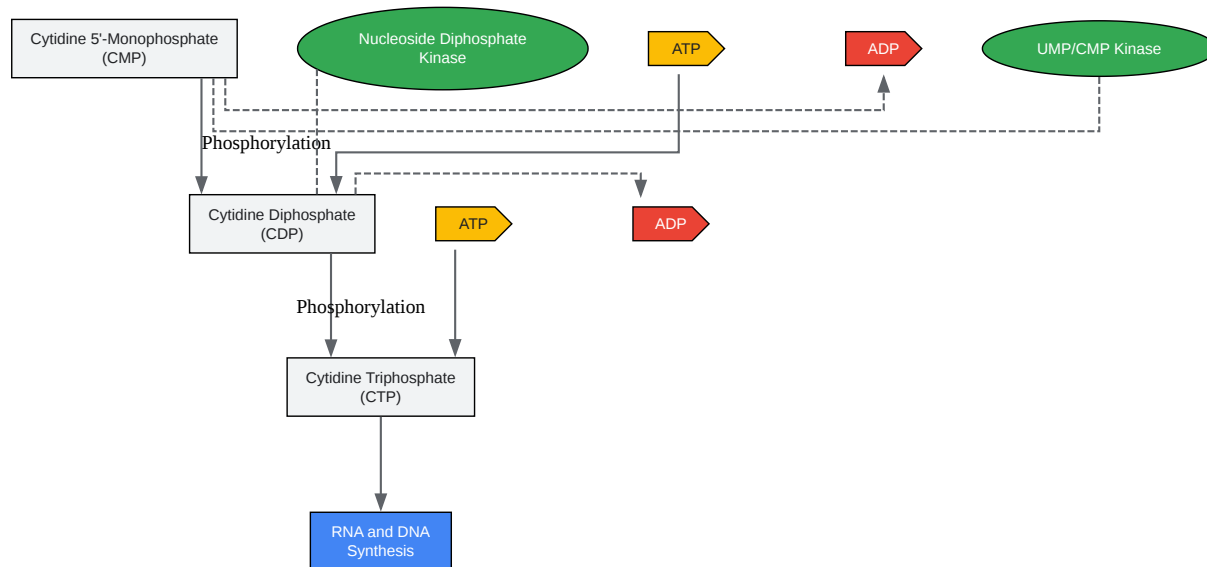


Diagram 1: CMP Phosphorylation Pathway

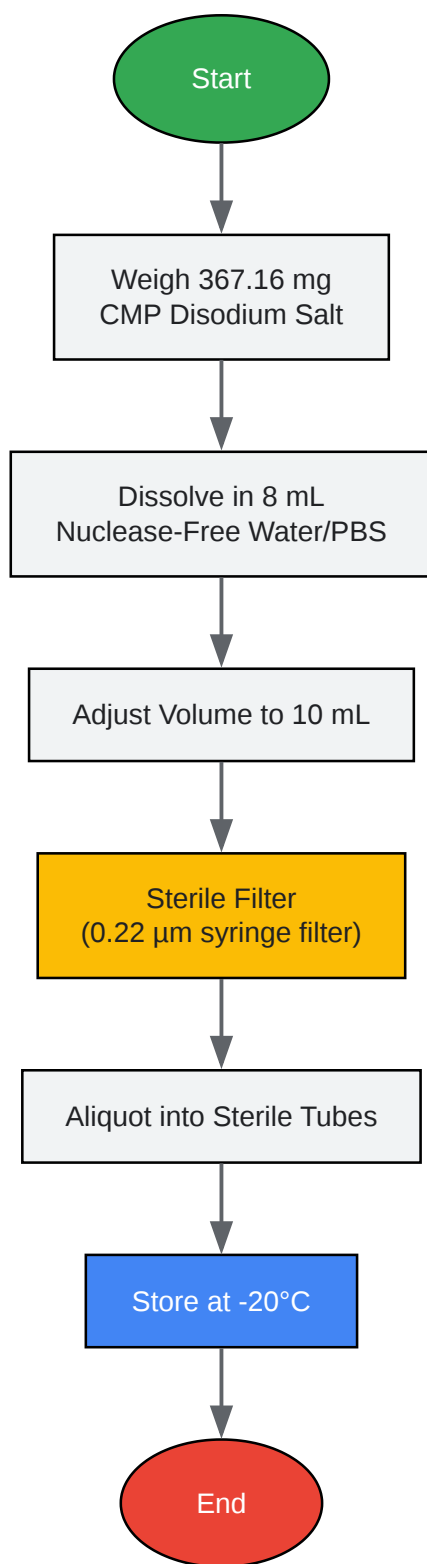


Diagram 2: Workflow for Sterile Stock Solution Preparation

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